

Application Notes and Protocols for In Vivo Experimental Design Using Jps014 tfa

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Compound of Interest

Compound Name: Jps014 tfa

Cat. No.: B15565158

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Introduction

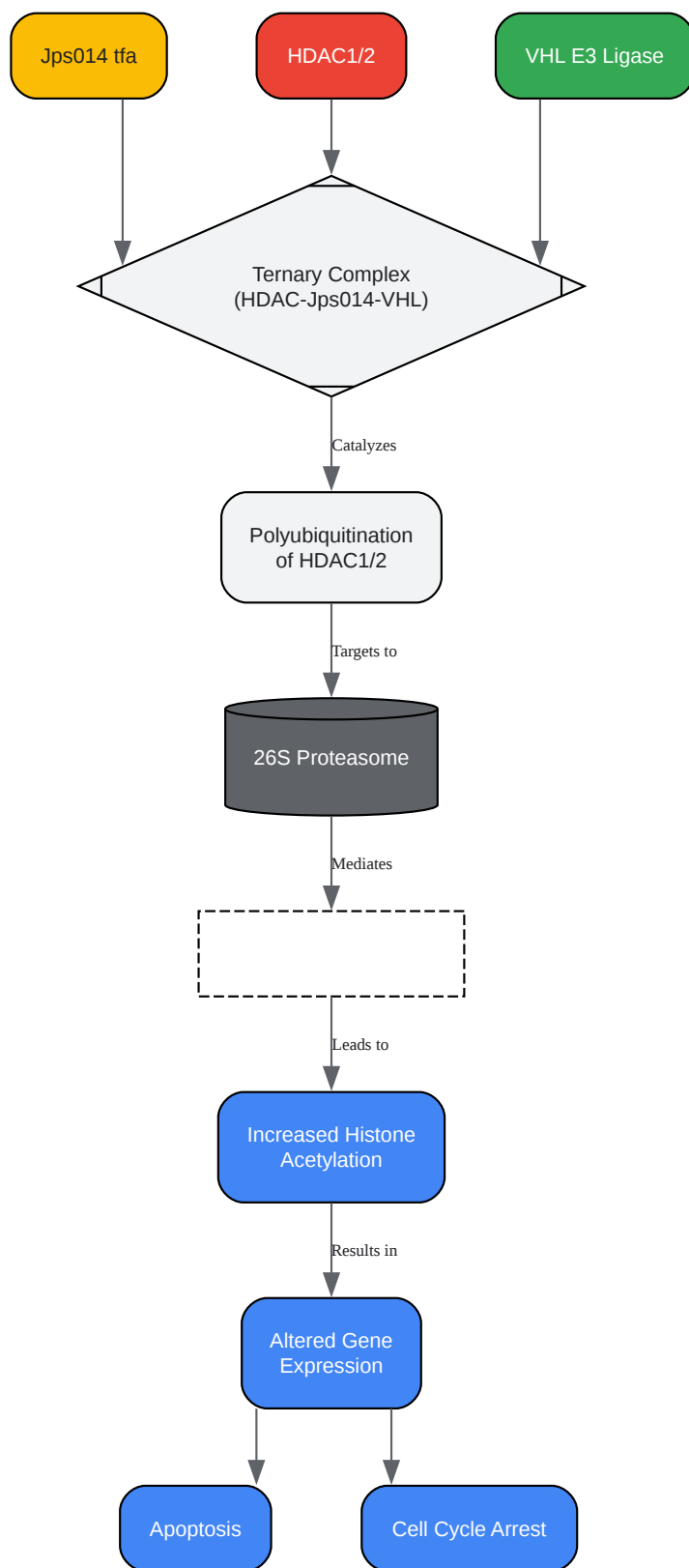
Jps014 tfa is a potent and specific benzamide-based Proteolysis Targeting Chimera (PROTAC) that induces the degradation of Class I histone deacetylases (HDACs), primarily HDAC1 and HDAC2.[1][2] By hijacking the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, **Jps014 tfa** mediates the ubiquitination and subsequent proteasomal degradation of these key epigenetic regulators.[2] Dysregulation of HDAC1 and HDAC2 is implicated in various cancers, making them attractive therapeutic targets. PROTAC-mediated degradation offers a novel therapeutic modality over traditional inhibition by eliminating the entire protein, thereby abrogating both its enzymatic and non-enzymatic scaffolding functions.[3] These application notes provide a comprehensive guide for the in vivo experimental design and evaluation of **Jps014 tfa** in preclinical cancer models.

Mechanism of Action

Jps014 tfa is a heterobifunctional molecule composed of a ligand that binds to the active site of HDAC1/2, a linker, and a ligand that recruits the VHL E3 ligase. This ternary complex formation between HDAC, **Jps014 tfa**, and VHL leads to the polyubiquitination of the HDAC

protein, marking it for degradation by the 26S proteasome. This catalytic process allows a single molecule of **Jps014 tfa** to induce the degradation of multiple HDAC molecules.[3] The degradation of HDAC1 and HDAC2 leads to an increase in histone acetylation, which in turn can alter gene expression, induce apoptosis, and inhibit cancer cell proliferation.[1][2]

Signaling Pathway of **Jps014 tfa** Action



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Mechanism of **Jps014 tfa**-mediated HDAC1/2 degradation and downstream effects.

Quantitative Data Summary

The following tables summarize the in vitro activity of Jps014 and provide representative in vivo data for a similar VHL-based HDAC PROTAC to guide experimental design and outcome expectation.

Table 1: In Vitro Degradation and Inhibitory Activity of Jps014 in HCT116 Colon Cancer Cells

Parameter	HDAC1	HDAC2	HDAC3
DC50 (μ M)	0.91 ± 0.02	N/A	0.64 ± 0.03
Dmax (%)	>50	N/A	>50
IC50 (μ M)	Submicromolar	Submicromolar	Submicromolar
Data from in vitro studies in HCT116 cells. [1]			

Table 2: Representative In Vivo Efficacy of a VHL-based HDAC PROTAC in a Xenograft Model

Treatment Group	Mean Tumor Volume (mm^3) at Day 21	% Tumor Growth Inhibition (TGI)
Vehicle	1500 ± 250	-
HDAC PROTAC (50 mg/kg, i.p., daily)	450 ± 100	70
Cisplatin (5 mg/kg, i.p., weekly)	800 ± 150	47
This data is representative and intended for illustrative purposes.		

Table 3: Representative Pharmacokinetic Profile of a VHL-based HDAC PROTAC in Mice

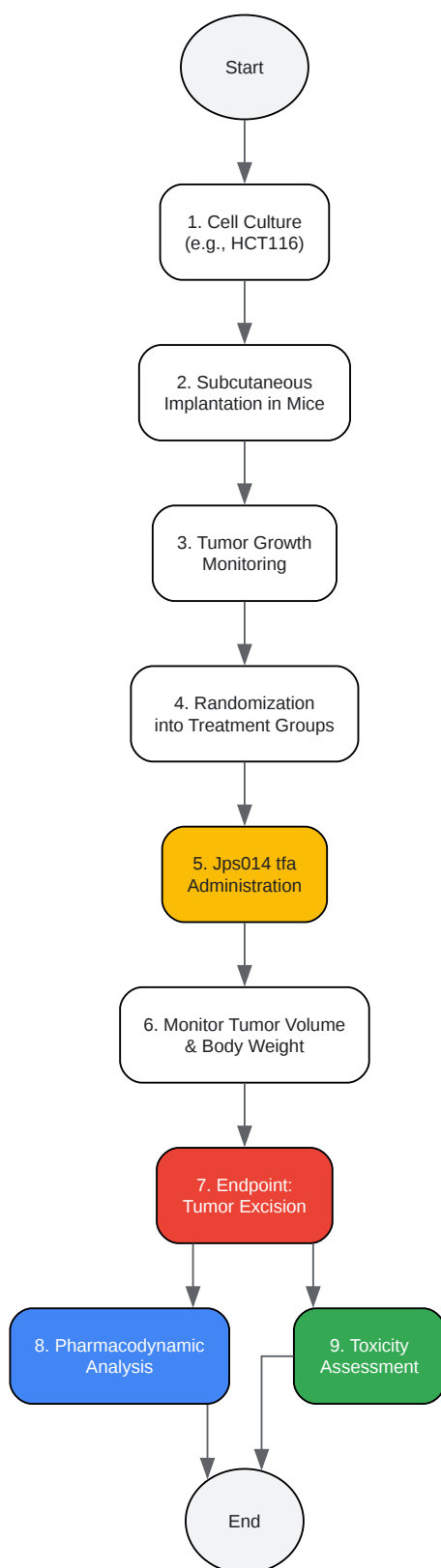
Parameter	Value
Administration Route	Intraperitoneal (i.p.)
Dose (mg/kg)	50
Cmax (ng/mL)	1200
Tmax (h)	0.5
AUC (ng·h/mL)	4500
Half-life (h)	2.5
This data is representative and intended for illustrative purposes.	

Experimental Protocols

Protocol 1: Human Tumor Xenograft Model

This protocol describes the establishment of a subcutaneous xenograft model to evaluate the in vivo anti-tumor efficacy of **Jps014 tfa**.

Experimental Workflow for Xenograft Study



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Workflow for an in vivo xenograft study to evaluate **Jps014 tfa** efficacy.

Materials:

- **Jps014 tfa**
- HCT116 human colon carcinoma cells (or other relevant cancer cell line)
- 6-8 week old female athymic nude mice
- Matrigel
- Sterile PBS
- Vehicle solution (e.g., 10% DMSO, 40% PEG300, 5% Tween 80, 45% saline)
- Calipers
- Animal balance

Procedure:

- **Cell Preparation:** Culture HCT116 cells in appropriate media. On the day of implantation, harvest cells and resuspend in a 1:1 mixture of sterile PBS and Matrigel at a concentration of 1×10^7 cells/mL.
- **Tumor Implantation:** Subcutaneously inject 100 μ L of the cell suspension (1×10^6 cells) into the right flank of each mouse.
- **Tumor Growth Monitoring:** Monitor tumor growth every 2-3 days using calipers. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- **Randomization:** When tumors reach an average volume of 100-150 mm³, randomize mice into treatment groups (n=8-10 mice per group). A common approach for sample size calculation in animal studies is the power analysis method.
- **Drug Administration:**
 - **Vehicle Group:** Administer the vehicle solution intraperitoneally (i.p.) daily.

- **Jps014 tfa** Group: Prepare a stock solution of **Jps014 tfa** in DMSO and dilute to the final concentration with the vehicle. Administer **Jps014 tfa** (e.g., 50 mg/kg) i.p. daily.
- Positive Control Group (optional): Administer a standard-of-care chemotherapy agent (e.g., cisplatin).
- Monitoring: Measure tumor volume and body weight every 2-3 days. Monitor animals for any signs of toxicity.
- Endpoint: Euthanize mice when tumors in the vehicle group reach the predetermined endpoint size (e.g., 1500-2000 mm³) or at the end of the study period (e.g., 21-28 days).
- Tumor and Tissue Collection: Excise tumors and collect major organs for pharmacodynamic and toxicity analysis.

Protocol 2: Pharmacodynamic Analysis of HDAC1 Degradation

This protocol details the methods to confirm the degradation of HDAC1 in tumor tissues collected from the xenograft study.

A. Western Blot Analysis

Materials:

- Tumor tissue lysates
- RIPA buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Primary antibodies: anti-HDAC1, anti- β -actin (loading control)
- HRP-conjugated secondary antibody

- ECL substrate

Procedure:

- Lysate Preparation: Homogenize a portion of the excised tumor tissue in RIPA buffer. Centrifuge to pellet debris and collect the supernatant.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Transfer: Load equal amounts of protein (20-30 µg) onto an SDS-PAGE gel. After electrophoresis, transfer the proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat milk in TBST for 1 hour.
 - Incubate with primary anti-HDAC1 antibody overnight at 4°C.
 - Wash and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash and incubate with ECL substrate.
- Detection: Visualize the protein bands using a chemiluminescence imaging system.
- Analysis: Quantify the band intensities and normalize the HDAC1 signal to the β-actin signal. Compare the levels of HDAC1 in the **Jps014 tfa**-treated group to the vehicle-treated group.

B. Immunohistochemistry (IHC)

Materials:

- Formalin-fixed, paraffin-embedded (FFPE) tumor sections
- Citrate buffer (pH 6.0) for antigen retrieval
- Primary antibody: anti-HDAC1

- HRP-conjugated secondary antibody
- DAB substrate kit
- Hematoxylin

Procedure:

- Deparaffinization and Rehydration: Deparaffinize the FFPE tumor sections in xylene and rehydrate through a graded series of ethanol.
- Antigen Retrieval: Perform heat-induced antigen retrieval in citrate buffer.
- Blocking: Block endogenous peroxidase activity with 3% H₂O₂ and block non-specific binding with blocking serum.
- Primary Antibody Incubation: Incubate the sections with anti-HDAC1 primary antibody overnight at 4°C.
- Secondary Antibody and Detection: Incubate with HRP-conjugated secondary antibody, followed by incubation with DAB substrate to develop the color.
- Counterstaining: Counterstain with hematoxylin.
- Imaging and Analysis: Dehydrate, mount, and visualize the slides under a microscope. Assess the intensity and localization of HDAC1 staining in the tumor cells.

Protocol 3: Pharmacokinetic (PK) Study

This protocol outlines a basic PK study to determine the plasma concentration-time profile of **Jps014 tfa** in mice.

Procedure:

- Dosing: Administer a single dose of **Jps014 tfa** (e.g., 50 mg/kg, i.p.) to a cohort of mice (n=3 per time point).

- **Blood Collection:** Collect blood samples via cardiac puncture or tail vein at various time points (e.g., 0.25, 0.5, 1, 2, 4, 8, 24 hours) post-dose.
- **Plasma Preparation:** Centrifuge the blood samples to separate the plasma.
- **Sample Analysis:** Analyze the plasma samples for **Jps014 tfa** concentration using a validated LC-MS/MS method.
- **Data Analysis:** Plot the plasma concentration versus time and calculate key PK parameters such as C_{max}, T_{max}, AUC, and half-life.

Potential Adverse Effects and Mitigation

HDAC inhibitors as a class are known to have potential side effects.^[4] While PROTACs aim for increased specificity, it is crucial to monitor for potential toxicities.

- **Commonly observed toxicities with HDAC inhibitors:** Fatigue, nausea, thrombocytopenia, and neutropenia.^[4]
- **Monitoring:** During in vivo studies, closely monitor animal body weight, behavior, and complete blood counts (CBCs) to assess for any adverse effects.
- **Mitigation:** If significant toxicity is observed, consider dose reduction or a less frequent dosing schedule.

Conclusion

Jps014 tfa represents a promising therapeutic agent for cancers driven by HDAC1 and HDAC2. The protocols and data presented in these application notes provide a robust framework for the preclinical in vivo evaluation of **Jps014 tfa**. Careful experimental design, including appropriate controls, sample size, and comprehensive pharmacodynamic and pharmacokinetic analyses, will be critical to successfully advancing this novel HDAC degrader towards clinical development.

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